

Jalapinolic Acid: A Core Component of Bioactive Resin Glycosides

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Compound of Interest

Compound Name: *Jalapinolic acid*

Cat. No.: *B1672778*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **Jalapinolic acid**, systematically known as (11S)-11-hydroxyhexadecanoic acid, is a saturated hydroxy fatty acid.[1] It is primarily recognized as a core structural component, or aglycone, of a complex class of plant secondary metabolites called resin glycosides.[2] These glycolipids are characteristic of the Convolvulaceae family of plants, notably in species of the genus *Ipomoea*, such as *Ipomoea purga* (the source of the herbal drug jalap).[3][4] While extensive research has been conducted on the diverse biological activities of the parent resin glycosides, specific pharmacological data for isolated **Jalapinolic acid** is limited. This guide summarizes the known chemical and physical properties of **Jalapinolic acid** and discusses the biological activities of the resin glycosides in which it is a fundamental constituent.

Chemical and Physical Properties of Jalapinolic Acid

The following table summarizes the key chemical and physical properties of **Jalapinolic acid** based on available data.

Property	Value	Source(s)
IUPAC Name	(11S)-11-hydroxyhexadecanoic acid	[1]
Synonyms	(+)-Jalapinolic acid, 11-Hydroxypalmitic acid, Bulic acid	[5][6][7]
Molecular Formula	C ₁₆ H ₃₂ O ₃	[1]
Molecular Weight	272.42 g/mol	[1]
CAS Number	502-75-0	[8]
Appearance	Solid powder	[8]
Solubility	Soluble in water (3.319 mg/L @ 25 °C, estimated)	[9]
Boiling Point	409.00 to 410.00 °C @ 760.00 mm Hg (estimated)	[9]
logP (o/w)	4.748 (estimated)	[9]

Biological Activities of Resin Glycosides Containing Jalapinolic Acid

Jalapinolic acid serves as the lipid-soluble anchor for the complex oligosaccharide chains that characterize resin glycosides. The biological activities of these larger molecules are diverse and well-documented. It is important to note that these activities are attributed to the entire resin glycoside structure and not necessarily to **Jalapinolic acid** in its free form.

Biological Activity	Description	Source(s)
Cytotoxic	Resin glycosides have demonstrated cytotoxic effects against various cancer cell lines.	[10] [11] [12]
Antimicrobial	These compounds have shown activity against both microbial pathogens and multidrug-resistant strains.	[10]
Purgative/Laxative	The historical and ongoing use of jalap root is due to the strong purgative effects of its resin glycoside content.	[10]
Vasorelaxant	Certain resin glycosides have been shown to induce relaxation of blood vessels.	[10] [11] [12]
Anticonvulsant	Anticonvulsant properties have been reported for some resin glycosides.	[10] [11] [12]
α -Glucosidase Inhibitory	Some resin glycosides exhibit inhibitory effects on the α -glucosidase enzyme, suggesting potential antidiabetic applications.	[10] [11]
Antiviral	Antiviral activity, including against the herpes virus, has been observed.	[11] [12]
Multidrug Resistance (MDR) Reversal	Resin glycosides have been investigated for their ability to reverse multidrug resistance in cancer cells and microbial pathogens.	[10] [11] [12]

Sedative and Antidepressant

Some studies have indicated sedative and antidepressant-like effects of certain resin glycosides.

[10]

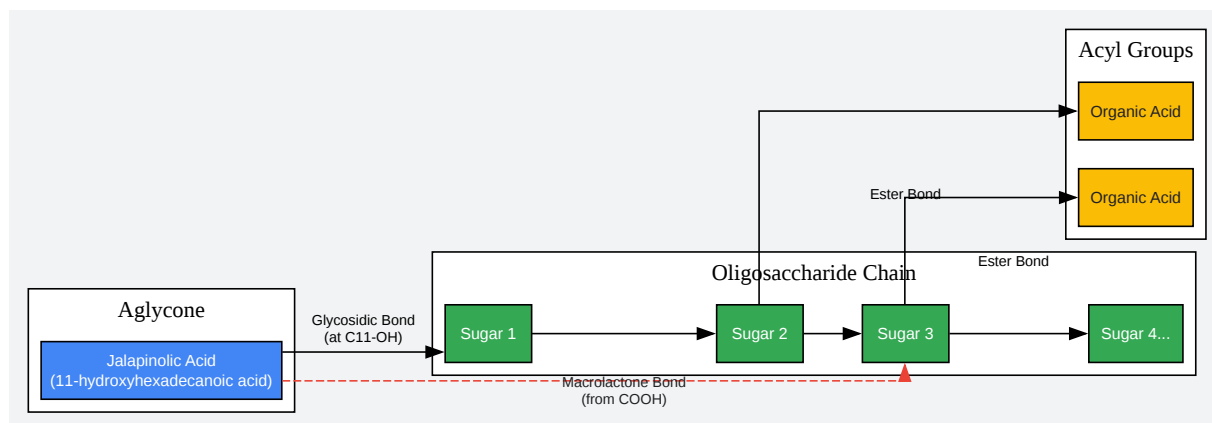
Experimental Protocols

Detailed experimental protocols for the biological activities listed above pertain to the specific resin glycosides studied in the cited literature. As there are no comprehensive studies on the pharmacology of isolated **Jalapinolic acid**, specific protocols for this compound are not available. Researchers interested in the methodologies for assessing the bioactivities of resin glycosides should refer to the primary research articles cited in the sources. These typically involve standard in vitro assays such as MTT assays for cytotoxicity, microdilution methods for antimicrobial activity, and specific enzyme inhibition assays.

Structure of Resin Glycosides and the Role of Jalapinolic Acid

The fundamental structure of a resin glycoside involves **Jalapinolic acid** (or a similar hydroxy fatty acid) forming an ester linkage with a complex oligosaccharide chain. This entire structure, known as a glycosidic acid, can be further acylated with various organic acids. In many cases, the carboxyl group of the **Jalapinolic acid** moiety forms a macrocyclic ester with a hydroxyl group on one of the sugar units.

Below is a generalized diagram illustrating the structural arrangement of a resin glycoside with **Jalapinolic acid** as the aglycone.



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Caption: Generalized structure of a macrocyclic resin glycoside.

Conclusion

Jalapinolic acid is a key building block of a large and structurally diverse family of resin glycosides. While the pharmacological profile of these complex parent compounds is rich and varied, the specific biological activities of **Jalapinolic acid** as an independent entity remain largely unexplored. The available data are primarily centered on its chemical properties and its role as an aglycone. Future research is warranted to isolate and characterize the pharmacological effects of **Jalapinolic acid** to determine its potential contribution to the activities observed for the resin glycosides and to explore any unique therapeutic properties it may possess.

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